

Literature review of 4-(4-Chlorophenyl)-2-methoxyphenol research

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)-2-methoxyphenol

CAS No.: 57074-44-9

Cat. No.: B6323088

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Technical Guide: **4-(4-Chlorophenyl)-2-methoxyphenol** A Comprehensive Review of Metabolic Fate, Synthesis, and Toxicological Relevance

Executive Summary

4-(4-Chlorophenyl)-2-methoxyphenol (CAS: 57074-44-9), systematically known as 4'-chloro-3-methoxy-4-biphenylol, is a critical bioactive metabolite derived from the environmental pollutant 4-chlorobiphenyl (PCB 3).^[1] While historically overshadowed by its parent polychlorinated biphenyls (PCBs), emerging research identifies this methoxylated derivative (MeO-PCB) as a distinct toxicological entity with enhanced lipophilicity and specific endocrine-disrupting capabilities.

This guide serves as a technical resource for researchers in toxicology, environmental chemistry, and drug metabolism. It details the compound's metabolic genesis via the arene oxide pathway, its specific synthesis for analytical standardization, and its biological impact on endocrine and neurological systems.

Chemical Profile & Identity

Property	Specification
Common Name	4-(4-Chlorophenyl)-2-methoxyphenol
Systematic Name	4'-chloro-3-methoxy-[1,1'-biphenyl]-4-ol
Synonyms	4'-MeO-PCB 3 metabolite; 4'-chloro-3-methoxy-4-biphenylol
CAS Registry Number	57074-44-9
Molecular Formula	C ₁₃ H ₁₁ ClO ₂
Molecular Weight	234.68 g/mol
Structural Class	Methoxylated Polychlorinated Biphenyl (MeO-PCB); Guaiacol derivative
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, Methanol, Chloroform; Insoluble in Water

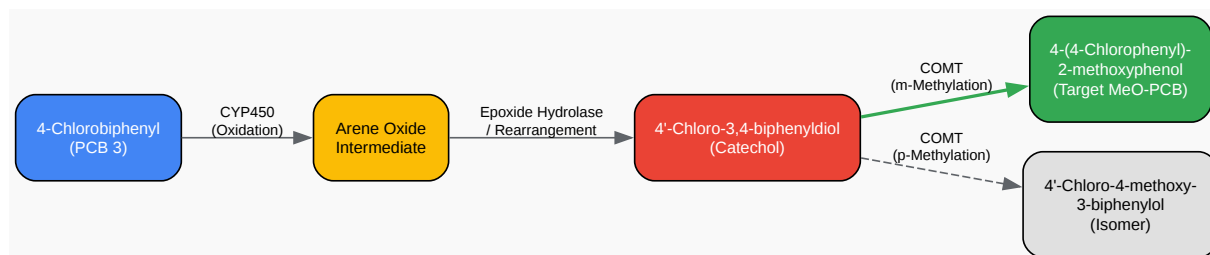
Metabolic Genesis: The Bioactivation Pathway

The formation of **4-(4-Chlorophenyl)-2-methoxyphenol** is a result of Phase I and Phase II biotransformation of PCB 3. Unlike direct hydroxylation, this specific congener arises from a catechol intermediate, highlighting a bioactivation pathway that increases polarity before subsequent methylation restores lipophilicity.

Mechanism:

- Oxidation (Phase I): Cytochrome P450 monooxygenases (CYP1A or CYP2B isoforms) oxidize 4-chlorobiphenyl (PCB 3) to an arene oxide intermediate.
- Hydrolysis/Rearrangement: The arene oxide opens to form the catechol 4'-chloro-3,4-biphenyldiol.
- Methylation (Phase II): Catechol-O-methyltransferase (COMT) selectively methylates the meta-hydroxyl group (position 3), yielding the target **4-(4-Chlorophenyl)-2-methoxyphenol**.

Visualization: Metabolic Pathway of PCB 3



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Figure 1: Biotransformation of PCB 3 into methoxylated metabolites via the catechol pathway.

Toxicological Relevance & Biological Activity[3][5][6][8]

Recent literature shifts the focus from parent PCBs to their metabolites. Methoxylated PCBs (MeO-PCBs) like **4-(4-Chlorophenyl)-2-methoxyphenol** exhibit distinct toxicological profiles.

Endocrine Disruption[2][5]

- **Thyroid Interference:** MeO-PCBs structurally mimic thyroxine (T4). They competitively bind to Transthyretin (TTR), displacing natural thyroid hormones and potentially causing hypothyroidism or altered thyroid signaling.
- **Estrogenicity:** The hydroxylated/methoxylated biphenyl structure possesses affinity for Estrogen Receptors (ER), acting as a weak agonist or antagonist depending on the tissue context.

Neurotoxicity

Research indicates that MeO-PCBs can accumulate in brain tissue. Unlike the parent PCB 3, the methoxylated derivative alters intracellular calcium signaling ($[Ca^{2+}]_i$) and may inhibit dopamine uptake, contributing to neurodevelopmental deficits observed in PCB exposure models.

Bioaccumulation

While hydroxylation (OH-PCBs) facilitates excretion, subsequent methylation (MeO-PCBs) restores lipophilicity. This "metabolic U-turn" allows **4-(4-Chlorophenyl)-2-methoxyphenol** to cross the blood-brain barrier and bioaccumulate in adipose tissue, often persisting longer than the intermediate catechol.

Synthesis Protocol (Standard Preparation)

For toxicological screening and analytical standardization, high-purity synthesis is required. The Suzuki-Miyaura coupling is the industry standard for generating this biphenyl core.

Reaction Scheme:

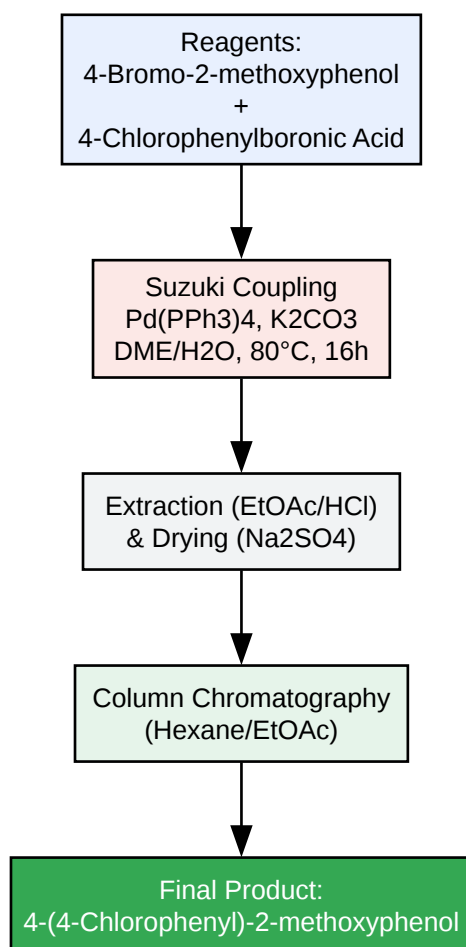
- Starting Material A: 4-Bromo-2-methoxyphenol (Guaiacol bromide)
- Starting Material B: 4-Chlorophenylboronic acid
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (Tetrakis(triphenylphosphine)palladium(0))
- Base: Potassium Carbonate (K_2CO_3)

Step-by-Step Laboratory Protocol

- Reagent Preparation:
 - Dissolve 4-Bromo-2-methoxyphenol (1.0 eq) and 4-Chlorophenylboronic acid (1.2 eq) in a mixture of Dimethoxyethane (DME) and Water (3:1 ratio).
 - Degas the solution with Nitrogen (N_2) for 15 minutes to remove oxygen.
- Catalysis:
 - Add $\text{Pd}(\text{PPh}_3)_4$ (0.05 eq) and K_2CO_3 (2.0 eq) under an inert atmosphere.
 - Heat the reaction mixture to 80°C (reflux) for 12–16 hours. Monitor progress via TLC (Hexane:Ethyl Acetate 4:1).
- Work-up:

- Cool to room temperature. Dilute with Ethyl Acetate and wash with 1M HCl (to neutralize), followed by brine.
- Dry the organic layer over anhydrous Na_2SO_4 and concentrate under reduced pressure.
- Purification:
 - Purify the crude residue using Flash Column Chromatography (Silica gel).
 - Eluent: Gradient of Hexane -> 10% Ethyl Acetate in Hexane.
 - Yield: Expect 75–85% of a white/off-white solid.

Visualization: Synthesis Workflow



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Figure 2: Suzuki-Miyaura coupling strategy for the synthesis of analytical standards.

Analytical Detection Methods

Researchers detecting this metabolite in biological matrices (urine, serum, tissue) should utilize the following parameters.

Method	Detector	Derivatization	Key Fragments (m/z)	Notes
GC-MS	EI (Electron Impact)	TMS (Trimethylsilyl)	306 (M+), 291 (M-CH ₃), 234 (Parent)	TMS derivatization improves volatility and peak shape.
LC-MS/MS	ESI (Negative Mode)	None	233 [M-H] ⁻ -> 218 [M-CH ₃] ⁻	Preferred for high-throughput biological screening.
¹ H NMR	400 MHz (CDCl ₃)	N/A	δ 3.95 (s, 3H, OMe), δ 6.9-7.5 (m, 7H, Ar-H)	Diagnostic OMe singlet at ~3.9 ppm is key.

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